

# Technical Guide: Chemical Properties of Cinnamyl Alcohol-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinnamyl Alcohol-d5

Cat. No.: B12386666

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of **Cinnamyl Alcohol-d5**, a deuterated analog of cinnamyl alcohol. This document is intended for use by researchers, scientists, and professionals in drug development and related fields.

## Introduction

**Cinnamyl Alcohol-d5** (Deuterated Cinnamyl Alcohol) is a stable isotope-labeled version of cinnamyl alcohol, an organic compound naturally found in cinnamon leaves, storax, and Balsam of Peru. In **Cinnamyl Alcohol-d5**, the five hydrogen atoms on the phenyl group are replaced with deuterium. This isotopic labeling makes it a valuable tool in various research applications, including metabolic studies, pharmacokinetic analyses, and as an internal standard in mass spectrometry-based quantification. The deuteration can potentially influence the metabolic profile and pharmacokinetics of the molecule.

## Chemical and Physical Properties

Quantitative data for **Cinnamyl Alcohol-d5** is not extensively available in the public domain. However, the physical properties are expected to be very similar to those of the non-deuterated Cinnamyl Alcohol. The table below summarizes the known properties of **Cinnamyl Alcohol-d5** and the well-documented properties of Cinnamyl Alcohol, which can be used as a close approximation.

Property	Cinnamyl Alcohol-d5	Cinnamyl Alcohol (for comparison)
Chemical Structure	$C_6D_5CH=CHCH_2OH$	$C_6H_5CH=CHCH_2OH$
CAS Number	1044940-87-5	104-54-1[1]
Molecular Formula	$C_9H_5D_5O$	$C_9H_{10}O$ [1]
Molecular Weight	139.21 g/mol	134.18 g/mol
Appearance	Expected to be a white to pale yellow solid	White to pale yellow crystalline solid or oily liquid[1]
Melting Point	Not specified; expected to be close to 30-33 °C	30-33 °C
Boiling Point	Not specified; expected to be close to 250 °C	250 °C at 760 mmHg[1]
Density	Not specified; expected to be close to 1.044 g/mL	1.044 g/mL at 25 °C[1]
Solubility	Expected to be soluble in organic solvents	Soluble in ethanol, diethyl ether, and other organic solvents. Sparingly soluble in water.[2]
Stability	Stable under recommended storage conditions	Stable, but may oxidize on exposure to air and light. Incompatible with strong oxidizing agents.
Isotopic Purity	Typically ≥98% (as specified by suppliers)	Not applicable

## Spectroscopic Data

The key difference between **Cinnamyl Alcohol-d5** and its non-deuterated counterpart lies in their spectroscopic properties, particularly in Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: In the  $^1\text{H}$  NMR spectrum of **Cinnamyl Alcohol-d5**, the signals corresponding to the aromatic protons (typically observed in the range of 7.2-7.4 ppm for the non-deuterated compound) will be absent. The spectrum will be simplified to show signals for the vinyl protons and the methylene protons adjacent to the hydroxyl group.
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum of **Cinnamyl Alcohol-d5** will show signals for all nine carbon atoms. The carbons in the deuterated phenyl ring will exhibit coupling to deuterium (C-D coupling), which can result in multiplets or broadened signals compared to the sharp singlets seen for the protonated phenyl carbons. The chemical shifts of the phenyl carbons will also be slightly shifted due to the isotopic effect of deuterium.

## Mass Spectrometry (MS)

The mass spectrum of **Cinnamyl Alcohol-d5** will show a molecular ion peak ( $\text{M}^+$ ) at  $m/z$  139, corresponding to its higher molecular weight due to the five deuterium atoms. The fragmentation pattern is expected to be similar to that of cinnamyl alcohol, with characteristic losses of water ( $\text{M}-18$ ) and other fragments. The phenyl-d5 containing fragments will be 5 mass units heavier than the corresponding fragments in the non-deuterated compound.

## Experimental Protocols

The following are detailed methodologies for key experiments to determine the chemical properties of **Cinnamyl Alcohol-d5**.

### Determination of Melting Point

Principle: The melting point is the temperature at which a solid turns into a liquid at atmospheric pressure. For a pure substance, the melting point is a sharp, well-defined temperature.

Methodology:

- A small, finely powdered sample of **Cinnamyl Alcohol-d5** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.

- The sample is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

## Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology:

- A small amount of **Cinnamyl Alcohol-d5** is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube.
- The test tube is attached to a thermometer and heated in a suitable bath (e.g., silicone oil).
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology:

- A known volume of a solvent (e.g., water, ethanol) is placed in a vial at a constant temperature.
- Small, pre-weighed portions of **Cinnamyl Alcohol-d5** are added to the solvent with continuous stirring.

- The addition is continued until a saturated solution is formed, indicated by the presence of undissolved solid that persists for an extended period.
- The total mass of the dissolved solute is determined to calculate the solubility in grams per 100 mL of solvent.

## NMR Spectroscopic Analysis

Principle: NMR spectroscopy exploits the magnetic properties of certain atomic nuclei to determine the physical and chemical properties of atoms or the molecules in which they are contained.

Methodology for  $^1\text{H}$  NMR:

- A small amount of **Cinnamyl Alcohol-d5** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{DMSO-d}_6$ ) in an NMR tube.
- The NMR tube is placed in the NMR spectrometer.
- The  $^1\text{H}$  NMR spectrum is acquired using a standard pulse sequence.
- The resulting spectrum is processed (Fourier transformation, phasing, and baseline correction) and analyzed to determine chemical shifts, integration, and coupling constants.

## Mass Spectrometric Analysis

Principle: Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions.

Methodology:

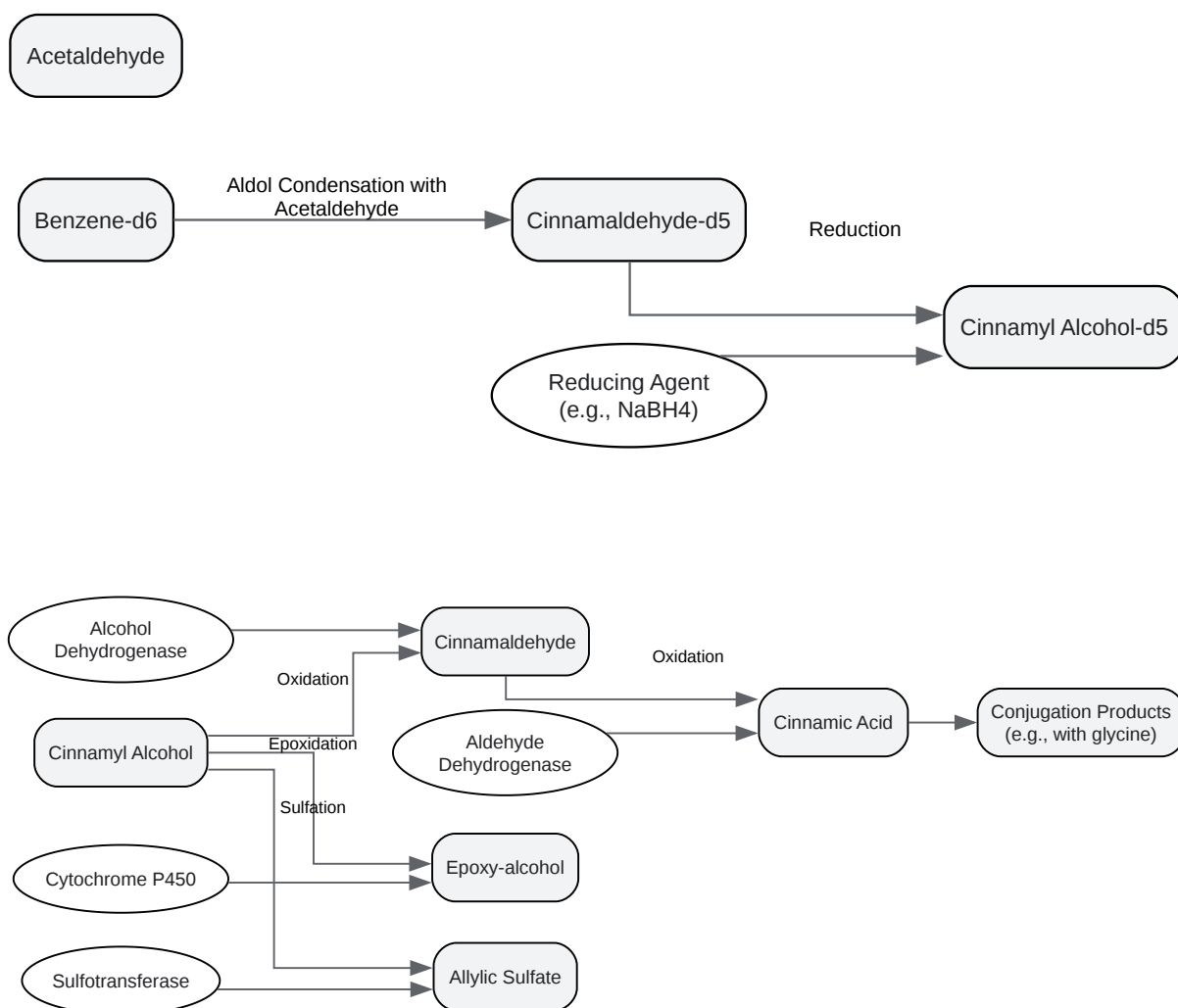
- A dilute solution of **Cinnamyl Alcohol-d5** is prepared in a suitable volatile solvent.
- The sample is introduced into the mass spectrometer, typically via direct infusion or coupled with a chromatographic system (e.g., GC-MS or LC-MS).
- The molecules are ionized using an appropriate technique (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).

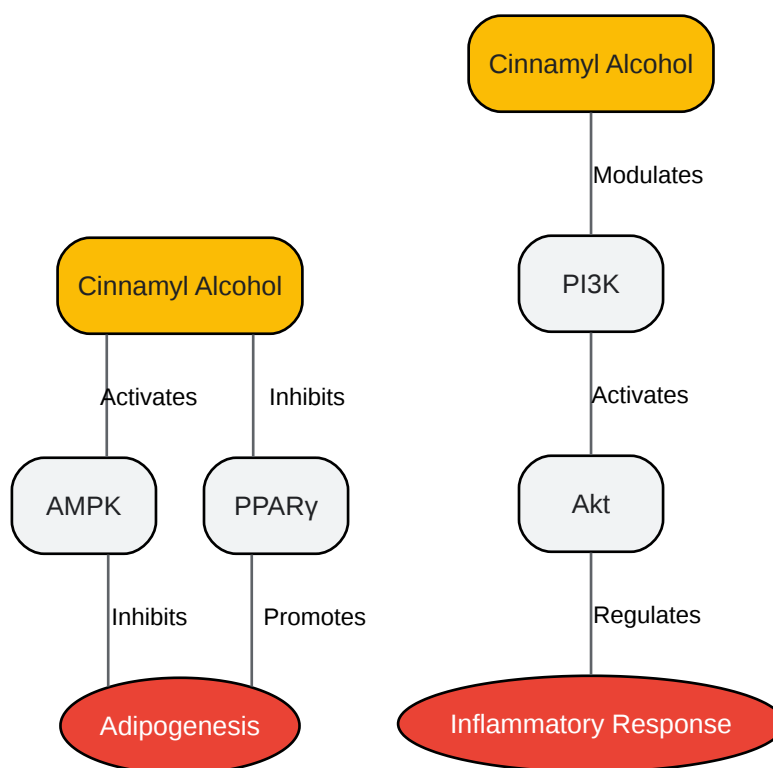
- The ions are separated based on their mass-to-charge ratio by the mass analyzer.
- The detector records the abundance of each ion, generating a mass spectrum.

## Synthesis and Reactivity

### Synthesis Workflow

While a specific synthesis protocol for **Cinnamyl Alcohol-d5** (phenyl-d5) is not readily available in the literature, a general approach would involve the reduction of a correspondingly deuterated cinnamaldehyde. A plausible synthetic route is outlined below.





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## References

- 1. ScenTree - Cinnamyl alcohol (CAS N° 104-54-1) [scentree.co]
- 2. perfumersworld.com [perfumersworld.com]
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